Technical Guide to the Physical Characteristics of 1-Bromodecane-d5

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Compound of Interest

Compound Name:	*1-Bromodecane-d5*
Cat. No.:	*B12406603*

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Introduction

1-Bromodecane-d5 (CAS No. 1219802-02-4) is a deuterated form of the alkyl halide 1-bromodecane.[1][2] In this isotopologue, five hydrogen atoms at the C9 and C10 positions have been replaced with deuterium, a stable, heavy isotope of hydrogen.[2] This specific labeling makes it a valuable tool in various scientific applications, including as an internal standard in nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry, for tracing metabolic pathways, and for studying reaction mechanisms.[1][3] The incorporation of deuterium can subtly alter the physical and pharmacokinetic properties of a molecule due to the kinetic isotope effect, making a thorough understanding of its characteristics essential for its effective application.

This guide provides a detailed overview of the known physical characteristics of **1-Bromodecane-d5**, offers comparative data with its non-deuterated and perdeuterated analogues, and outlines the standard experimental protocols for the determination of these properties.

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Data Presentation: Physical Characteristics

Direct experimental data for many physical properties of **1-Bromodecane-d5** are not widely published. However, we can infer its characteristics based on the data available for its isotopologues. The following table summarizes the known data for **1-Bromodecane-d5** and provides a comparison with the non-deuterated (1-Bromodecane) and a more heavily deuterated version (1-Bromodecane-d21) to illustrate the effects of deuterium substitution. Generally, an increase in deuterium content leads to a higher molecular weight and a slight increase in density, with minimal changes to the boiling point and refractive index.

Property	1-Bromodecane-d5	1-Bromodecane (Non-deuterated)	1-Bromodecane-d21
CAS Number	1219802-02-4	112-29-8	98195-39-2
Molecular Formula	$C_{10}H_{16}D_5Br$	$C_{10}H_{21}Br$	$CD_3(CD_2)_8CD_2Br$
Molecular Weight	226.21 g/mol	221.18 g/mol	242.31 g/mol
Appearance	Colorless to light yellow liquid (inferred)	Clear, colorless to slightly yellow liquid	-
Density	No data available	1.066 g/mL at 25 °C	1.166 g/mL at 25 °C
Boiling Point	No data available	238 °C (lit.)	238 °C (lit.)
Melting Point	No data available	-29.6 °C	-
Refractive Index	No data available	n20/D 1.456 (lit.)	-
Isotopic Purity	Typically ≥98 atom % D	Not Applicable	98 atom % D
Solubility	Insoluble in water; soluble in organic solvents like chloroform and ethyl acetate (inferred)	Slightly soluble in water; soluble in non-polar or weakly polar solvents like hexane, ether, or chloroform	-

Experimental Protocols

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Accurate determination of the physical characteristics of a deuterated compound is crucial for its application. The following are detailed methodologies for key experiments.

Determination of Isotopic Purity and Deuterium Location

The most critical characterization for a deuterated compound is the confirmation of its isotopic purity and the specific location of the deuterium atoms. This is typically achieved through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: In a proton NMR spectrum, the signal corresponding to the protonated positions that have been replaced by deuterium will disappear or be significantly diminished. Comparing the ^{1}H NMR spectrum of **1-Bromodecane-d5** with that of its non-deuterated standard is the primary method for confirming the location of deuteration.
  - ^{2}H NMR (Deuterium NMR): This technique directly observes the deuterium nuclei. A signal will be present for each deuterium-substituted position, providing definitive proof of the location of the deuterium atoms. Quantitative ^{2}H NMR can also be used to determine the isotopic enrichment at each site.
  - Sample Preparation: The sample is typically dissolved in a suitable deuterated solvent (e.g., $CDCl_3$) that does not have signals overlapping with the analyte.
- Mass Spectrometry (MS):
  - Methodology: Mass spectrometry is used to determine the molecular weight of the compound and assess the overall level of deuterium incorporation. Techniques like Gas Chromatography-Mass Spectrometry (GC-MS) are well-suited for volatile compounds like **1-Bromodecane-d5**.
  - Data Interpretation: The mass spectrum will show a molecular ion peak (M+) that is shifted higher by the number of incorporated deuterium atoms (since deuterium is approximately 1 Da heavier than protium). For **1-Bromodecane-d5**, the molecular ion peak should be 5 Da higher than that of 1-bromodecane. The distribution of isotopic peaks can be used to calculate the average degree of deuteration.

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Boiling Point Determination (Micro-Reflux Method)

Given that deuterated compounds are often available in small quantities, a micro-boiling point determination method is appropriate.

- Apparatus: A small test tube, a thermometer, a heating block or Thiele tube, and a magnetic stirrer.
- Procedure:
  - Place approximately 0.5 mL of the **1-Bromodecane-d5** sample into the test tube with a small magnetic stirrer bar.
  - Clamp the test tube in a heating block on a hot plate stirrer.
  - Position a thermometer so that the bulb is about 1 cm above the surface of the liquid.
  - Turn on the stirrer for gentle mixing and begin to heat the block.
  - Observe the sample until it is gently refluxing (boiling and condensing back into the tube). A ring of condensing liquid will be visible on the walls of the test tube.
  - The stable temperature reading on the thermometer when the liquid is refluxing is the boiling point.

Density Measurement

The density of a liquid can be determined using several methods. The pycnometer method is a precise technique suitable for small sample volumes.

- Apparatus: A pycnometer (a glass flask with a specific, known volume), and an analytical balance.
- Procedure:
  - Carefully clean and dry the pycnometer and measure its mass (m_1).

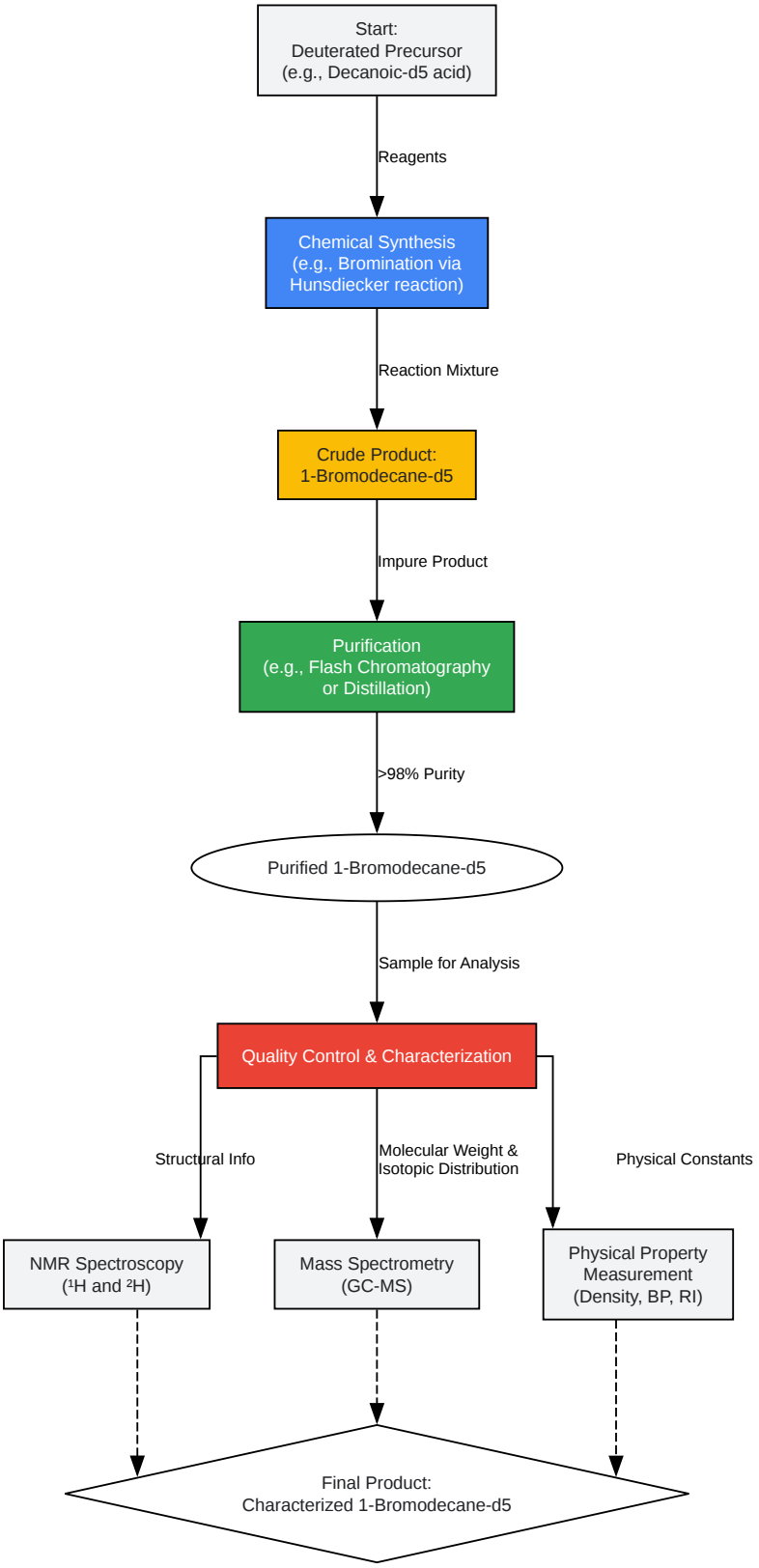
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- Fill the pycnometer with the **1-Bromodecane-d5** sample, ensuring no air bubbles are present, and measure the combined mass (m_2).
- The mass of the liquid is $m_{liquid} = m_2 - m_1$.
- The density (ρ) is calculated by dividing the mass of the liquid by the known volume (V) of the pycnometer: $\rho = m_{liquid} / V$.
- Alternatively, the Archimedes' principle can be employed, where a sinker of a known volume is weighed in air and then in the sample liquid. The buoyant force is used to calculate the liquid's density.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the synthesis and characterization of a deuterated alkyl halide such as **1-Bromodecane-d5**.

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Caption: Workflow for the synthesis and characterization of **1-Bromodecane-d5**.

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